

Technical Support Center: Argon-39 Analysis

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Compound of Interest

Compound Name: Argon-39

Cat. No.: B1261546

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in **Argon-39** (^{39}Ar) analysis.

Frequently Asked Questions (FAQs)

Q1: What is **Argon-39** and why is it used for dating?

Argon-39 is a radioactive isotope of argon with a half-life of 269 years.[1] It is a valuable tracer for dating environmental samples, such as groundwater, ocean water, and glacial ice, in the age range of 50 to 1,800 years.[2][3] This bridges a critical gap between the age ranges covered by other common tracers like tritium (^3H) and Carbon-14 (^{14}C).[4]

Q2: What are the primary calibration standards for ^{39}Ar analysis?

The two primary calibration standards for ^{39}Ar analysis are:

- **Modern Argon Standard:** This is typically atmospheric argon, which is considered to have a ^{39}Ar concentration of 100 percent Modern Argon (pMAr).[3]
- **^{39}Ar -Free ("Dead") Argon Standard:** This is argon extracted from deep underground sources that have been shielded from cosmic rays, resulting in a significantly depleted ^{39}Ar concentration.[5][6] This standard is crucial for determining the background of the measurement system.

Q3: Where can ^{39}Ar -free argon be sourced?

A common source of ^{39}Ar -free argon is from underground gas wells, such as CO_2 wells.[3][7] The argon from these sources has been isolated from the atmosphere long enough for the cosmogenic ^{39}Ar to have decayed.[6] The DarkSide collaboration, for instance, has demonstrated a suppression of ^{39}Ar activity by a factor of approximately 1,400 in argon sourced from underground wells compared to atmospheric argon.[5]

Q4: What is the specific activity of ^{39}Ar in the modern atmosphere?

The specific activity of ^{39}Ar in atmospheric argon has been measured by several experiments. A recent measurement using the DEAP-3600 detector reported a specific activity of $(0.964 \pm 0.001 \text{ (stat)} \pm 0.024 \text{ (sys)}) \text{ Bq/kg}$ of atmospheric argon.[8][9] Other studies have reported values around 1 Bq/kg.[7][10]

Troubleshooting Guides

Issue 1: High background counts in my ^{39}Ar -free standard.

- Possible Cause 1: Contamination during sampling or processing.
 - Troubleshooting: Review your gas handling procedures. Ensure all tubing and containers are properly cleaned and purged to avoid contamination with atmospheric argon. Atmospheric contamination during the gas separation process should be less than 1%.[3]
- Possible Cause 2: Incomplete removal of ^{39}Ar from the source.
 - Troubleshooting: Verify the source of your ^{39}Ar -free argon. Not all underground sources have the same level of ^{39}Ar depletion. It is essential to characterize the ^{39}Ar content of a new source before using it as a standard.
- Possible Cause 3: Detector instability or electronic noise.
 - Troubleshooting: Check the performance of your counting system. Run diagnostic tests on your detector and electronics to rule out any sources of spurious counts. In some cases, high count rates have been initially mistaken for detector malfunction when in fact they were due to unexpectedly high ^{39}Ar levels in a sample.[11]

Issue 2: My sample $^{39}\text{Ar}/\text{Ar}$ ratio is higher than expected.

- Possible Cause 1: Anthropogenic ^{39}Ar contribution.
 - Troubleshooting: Be aware of the sample's origin and history. While the anthropogenic contribution to atmospheric ^{39}Ar is generally low (estimated to be less than 15%), localized contamination from nuclear activities could be a factor.[\[12\]](#)
- Possible Cause 2: In-situ production of ^{39}Ar .
 - Troubleshooting: In subsurface environments, ^{39}Ar can be produced through neutron capture by ^{39}K or alpha emission by calcium.[\[4\]](#)[\[6\]](#) Consider the geology of your sampling site and whether in-situ production is a likely contributor to the ^{39}Ar signal.
- Possible Cause 3: Cross-contamination between samples.
 - Troubleshooting: Implement rigorous cleaning and flushing procedures for your sample processing line and detector between samples. It has been shown that implanted ^{39}Ar from a previous sample can be released from the walls of the analysis system, leading to cross-sample contamination.[\[12\]](#)

Issue 3: Poor reproducibility of measurements.

- Possible Cause 1: Inconsistent sample volume.
 - Troubleshooting: Accurately quantify the amount of argon in each sample. This is crucial for normalizing the measured activity and ensuring comparability between samples.
- Possible Cause 2: Lack of inter-laboratory calibration.
 - Troubleshooting: Participate in inter-laboratory comparison exercises to ensure your measurements are consistent with other labs. The standardization of data processing and reporting is crucial for improving data comparability.[\[13\]](#)
- Possible Cause 3: Fluctuations in detector efficiency.
 - Troubleshooting: Regularly calibrate your detector with both modern and ^{39}Ar -free standards to monitor its stability and efficiency over time.

Quantitative Data Summary

Parameter	Value	Reference(s)
³⁹ Ar Half-Life	269 years	[1]
Specific Activity of ³⁹ Ar in Atmospheric Argon	(0.964 ± 0.024) Bq/kg	[8][9]
~1 Bq/kg	[7][10]	
³⁹ Ar/Ar Ratio in Modern Atmosphere	(8.0 ± 0.6) × 10 ⁻¹⁶	[2]
³⁹ Ar Depletion in Underground Argon	Factor of ~1,400 lower than atmospheric argon	[5]
Anthropogenic ³⁹ Ar Contribution (Modern Atmosphere)	< 15%	[12]

Experimental Protocols

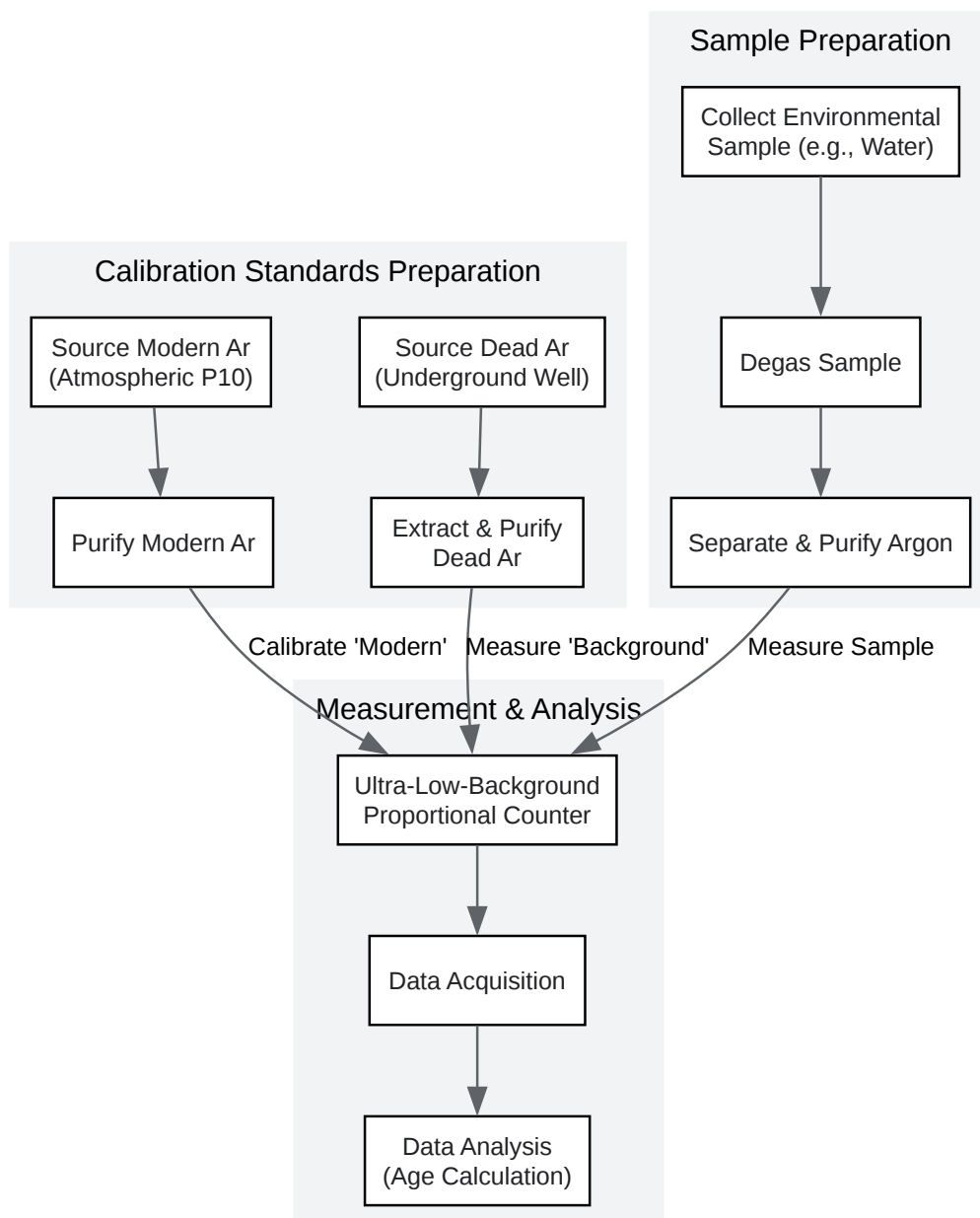
Protocol 1: Preparation of a Modern Argon Standard

- Source: Commercially available P10 gas (90% Argon, 10% Methane) is typically used as a source of modern atmospheric argon.[3]
- Purification: While commercial P10 is generally of high purity, for ultra-low-background measurements, further purification may be necessary to remove any trace contaminants. This can be achieved by passing the gas through a series of getters or cold traps.
- Quantification: The amount of argon in the standard is quantified by measuring the pressure, volume, and temperature of the gas.
- Loading: The purified and quantified modern argon is then loaded into the ultra-low-background proportional counter (ULBPC) for measurement.

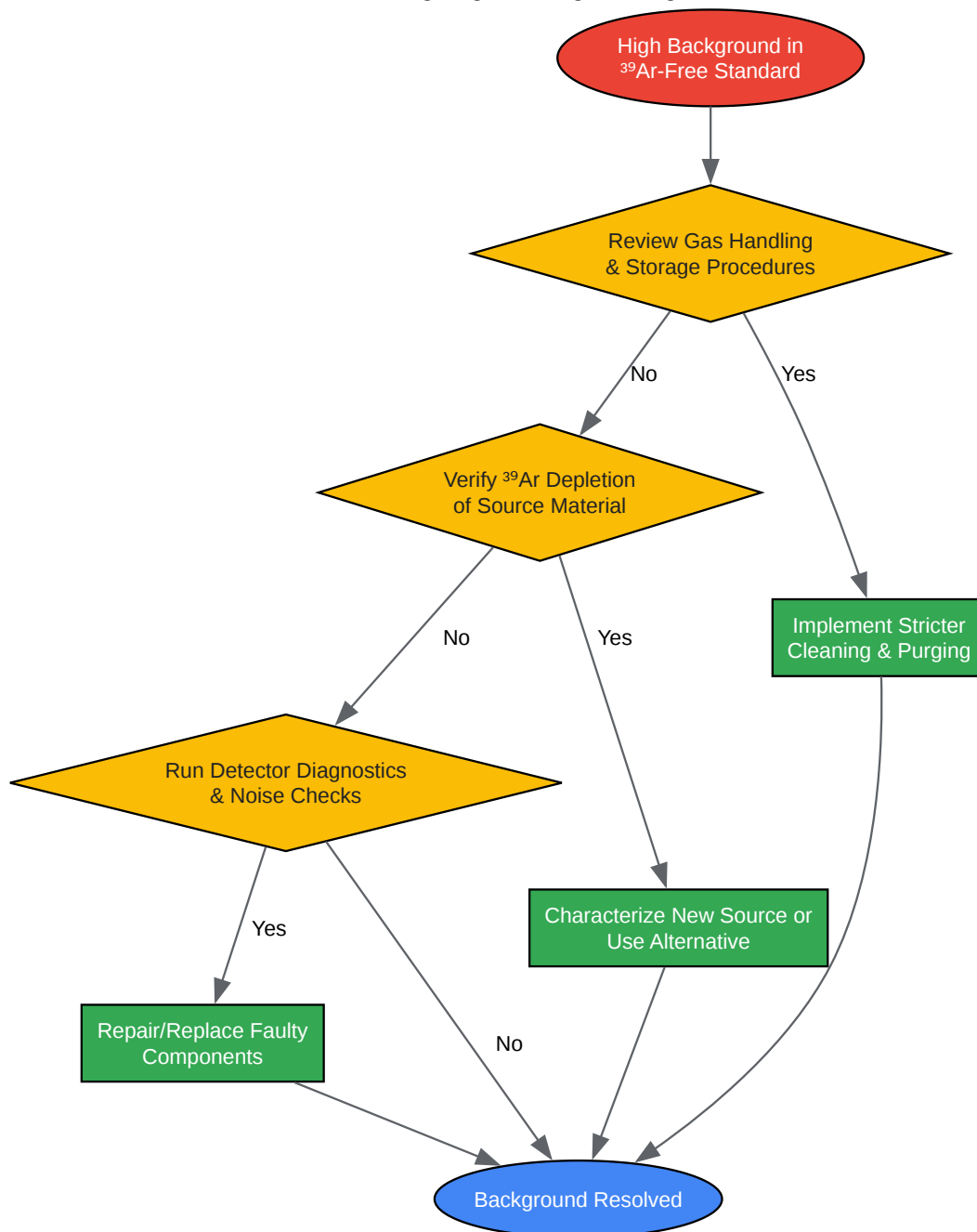
Protocol 2: Preparation of a ³⁹Ar-Free ("Dead") Argon Standard

- Source: Argon is extracted from a deep underground source, such as a CO₂ well, that has been shielded from cosmic radiation.[\[3\]](#)[\[7\]](#)
- Extraction and Purification: The argon is separated from other gases in the well stream (e.g., CO₂, N₂, He) using methods like vacuum pressure swing adsorption (VPSA) followed by cryogenic distillation for final purification.[\[3\]](#)[\[7\]](#)
- Verification: The purified argon is analyzed to confirm the depletion of ³⁹Ar. This is typically done by counting a sample in a highly sensitive ULBPC.
- Storage: The ³⁹Ar-free argon is stored in clean, dedicated cylinders to prevent contamination with atmospheric argon.

Visualizations

Experimental Workflow for ^{39}Ar Analysis

Troubleshooting Logic for High Background

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